

Commercial Availability and Synthetic Guidance for 3-Methylbenzoyl Fluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-methylbenzoyl Fluoride

Cat. No.: B15395457

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Methylbenzoyl fluoride is a valuable reagent in organic synthesis, particularly in the development of novel pharmaceutical compounds and agrochemicals. Its direct commercial availability is limited, necessitating a synthetic approach for its acquisition in a laboratory setting. This technical guide provides a comprehensive overview of the commercial availability of the key precursor, 3-methylbenzoyl chloride, and presents a detailed experimental protocol for the synthesis of **3-methylbenzoyl fluoride**.

Commercial Availability of the Precursor: 3-Methylbenzoyl Chloride

While **3-methylbenzoyl fluoride** is not readily available from major chemical suppliers, its immediate precursor, 3-methylbenzoyl chloride (also known as m-toluoyl chloride), is widely commercially available. This allows for a straightforward, one-step synthesis of the desired fluoride compound. Researchers can procure 3-methylbenzoyl chloride from a variety of suppliers in various purities and quantities.

A summary of prominent suppliers for 3-methylbenzoyl chloride (CAS No. 1711-06-4) is provided below. Pricing is typically available upon request from the respective vendors.

| Supplier | Product Name | Purity | Available Quantities | CAS Number |
|-----------------------|--------------------------|---------------|----------------------|--------------------------|
| Sigma-Aldrich | m-Toluoyl chloride | 99% | Grams to Kilograms | 1711-06-4 |
| TCI Chemicals | m-Toluoyl Chloride | >98.0% (GC) | Grams to Kilograms | 1711-06-4 ^[1] |
| Molport | 3-methylbenzoyl chloride | 95-97% | Grams | 1711-06-4 ^[2] |
| Biosynth | m-Toluoyl Chloride | Not specified | Not specified | 1711-06-4 ^[3] |
| BLD Pharm | 3-Methylbenzoyl chloride | Not specified | Not specified | 1711-06-4 ^[4] |
| Spectrum Chemical | m-Toluoyl Chloride | Not specified | Not specified | 1711-06-4 ^[5] |
| Matrix Fine Chemicals | 3-METHYLBENZOYL CHLORIDE | Not specified | Not specified | 1711-06-4 ^[6] |

Synthesis of 3-Methylbenzoyl Fluoride from 3-Methylbenzoyl Chloride

The conversion of an acyl chloride to an acyl fluoride is a standard transformation in organic chemistry. The following protocol is a general and reliable method that can be adapted for the synthesis of **3-methylbenzoyl fluoride**.

Experimental Protocol: Halogen Exchange Reaction

This procedure is based on the well-established method of converting carboxylic acid chlorides to fluorides using a suitable fluoride salt.

Materials:

- 3-Methylbenzoyl chloride (CAS: 1711-06-4)

- Anhydrous Potassium Fluoride (KF) or Cesium Fluoride (CsF)
- Anhydrous solvent (e.g., acetonitrile, dichloromethane, or sulfolane)
- Phase-transfer catalyst (e.g., 18-crown-6 or tetrabutylammonium fluoride), optional but recommended for KF.
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware for anhydrous reactions (e.g., round-bottom flask, condenser, magnetic stirrer)
- Distillation apparatus

Procedure:

- Preparation: Under an inert atmosphere (nitrogen or argon), add finely powdered and dried potassium fluoride (or cesium fluoride, which is more reactive but also more expensive) to a round-bottom flask equipped with a magnetic stirrer and a reflux condenser. A 1.5 to 2.0 molar excess of the fluoride salt relative to the 3-methylbenzoyl chloride is recommended.
- Solvent Addition: Add a suitable anhydrous solvent to the flask. Acetonitrile is a common choice. If using potassium fluoride, the addition of a catalytic amount of a phase-transfer catalyst can significantly improve the reaction rate.
- Reactant Addition: Slowly add 3-methylbenzoyl chloride to the stirred suspension of the fluoride salt in the solvent at room temperature. The reaction is often exothermic, and cooling with an ice bath may be necessary to control the initial reaction rate.
- Reaction: After the initial addition, heat the reaction mixture to reflux and monitor the progress of the reaction by a suitable analytical method (e.g., TLC, GC-MS, or IR spectroscopy). The disappearance of the starting material and the appearance of the product can be tracked. The C=O stretching frequency in the IR spectrum will shift to a higher wavenumber for the acyl fluoride compared to the acyl chloride.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Filter the reaction mixture to remove the inorganic salts (KCl or CsCl and excess fluoride salt).

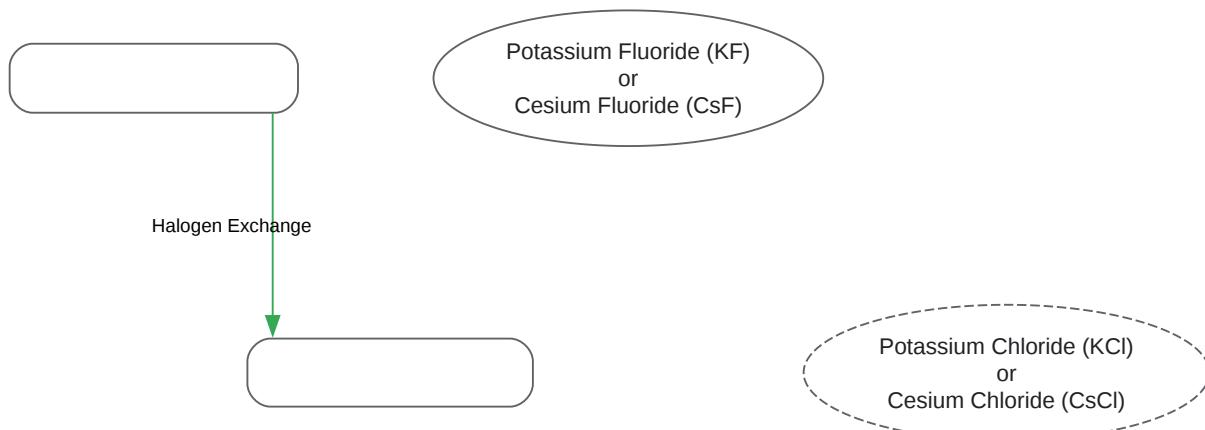
- Purification: Carefully remove the solvent from the filtrate under reduced pressure. The crude **3-methylbenzoyl fluoride** can then be purified by vacuum distillation.

Safety Precautions:

- Acyl halides are corrosive and lachrymatory. All manipulations should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Anhydrous conditions are crucial for the success of this reaction, as moisture will hydrolyze the acyl halides.

Visualizing the Synthesis Pathway

The following diagram illustrates the straightforward synthetic route from the commercially available precursor to the desired product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m-Toluoyl Chloride 1711-06-4 | TCI AMERICA [tcichemicals.com]
- 2. 3-methylbenzoyl chloride | 1711-06-4 | Buy Now [molport.com]
- 3. m-Toluoyl Chloride | 1711-06-4 | BAA71106 | Biosynth [biosynth.com]
- 4. 1711-06-4|3-Methylbenzoyl chloride|BLD Pharm [bldpharm.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. 3-METHYLBENZOYL CHLORIDE | CAS 1711-06-4 [matrix-fine-chemicals.com]
- To cite this document: BenchChem. [Commercial Availability and Synthetic Guidance for 3-Methylbenzoyl Fluoride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15395457#commercial-availability-of-3-methylbenzoyl-fluoride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com